

Part 1: Genesis & Isolation History

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Amino-4-(aminooxy)butanoic acid dihydrochloride
CAS No.:	65518-20-9
Cat. No.:	B555970

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The history of L-canaline is inextricably linked to its parent compound, L-canavanine. In 1929, Japanese biochemists Kitagawa and Tomiyama first isolated L-canavanine from the Jack Bean (*Canavalia ensiformis*). While canavanine was identified as a structural analogue of arginine, it was the subsequent enzymatic hydrolysis of this compound that yielded L-canaline.^[5]

L-Canaline is not typically found free in high concentrations in the plant but is generated through the action of arginase (or canavanase) on L-canavanine. The pioneering work of Gerald A. Rosenthal in the 1970s and 80s elucidated the "Canaline-Urea Cycle," revealing how legumes manage this toxic metabolite. Rosenthal established that while canavanine serves as a nitrogen storage reserve, its mobilization releases toxic canaline, which the plant must detoxify or recycle to prevent autotoxicity.

Part 2: Chemical Architecture & Properties

L-Canaline is the 5-oxa derivative of L-ornithine. The substitution of the methylene group (-CH₂-) with an oxygen atom (-O-) at the δ -position imparts unique chemical reactivity, specifically the presence of a terminal aminooxy group (-O-NH₂).

Property	Specification
IUPAC Name	(2S)-2-amino-4-(aminooxy)butanoic acid
Chemical Formula	C ₄ H ₁₀ N ₂ O ₃
Molar Mass	134.13 g/mol
Structural Analogue	L-Ornithine
Key Functional Group	Aminoxy (-O-NH ₂)
Solubility	Highly soluble in water; insoluble in ethanol/ether
pKa Values	2.35 (COOH), 9.22 (NH ₃ ⁺)

Chemical Logic: The aminoxy group is a potent nucleophile. Unlike the primary amine of ornithine, the aminoxy moiety exhibits enhanced reactivity toward carbonyl groups (aldehydes and ketones), forming thermodynamically stable oximes. This reactivity is the basis of its biological toxicity.

Part 3: The Mechanism of Toxicity (The PLP Trap)

The defining characteristic of L-canaline toxicity is its antagonism of Vitamin B6. Many enzymes, particularly aminotransferases (transaminases) and decarboxylases, rely on the cofactor Pyridoxal 5'-Phosphate (PLP).^[6]

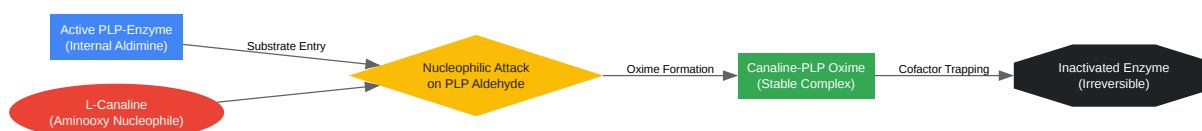
Mechanism:

- **Normal State:** In a resting PLP-dependent enzyme, the PLP cofactor is covalently bound to the enzyme's active site lysine via a labile Schiff base (aldimine linkage).
- **Inhibition:** When L-canaline enters the active site, its aminoxy group attacks the aldehyde carbon of the PLP cofactor.
- **Oxime Formation:** This reaction forms a canaline-PLP oxime.^[7] Unlike the normal substrate-PLP Schiff base, the oxime bond is chemically stable and does not hydrolyze.

- Irreversible Inactivation: The cofactor is permanently "trapped," and the enzyme is rendered catalytically inert.

Target Enzymes:

- Ornithine Aminotransferase (OAT)[7][8]
- Aspartate Aminotransferase[8]
- Tyrosine Decarboxylase[9]
- Dopa Decarboxylase



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Figure 1: The "PLP Trap" mechanism showing the irreversible inhibition of Vitamin B6-dependent enzymes by L-canaline.

Part 4: Physiological Impact & Applications

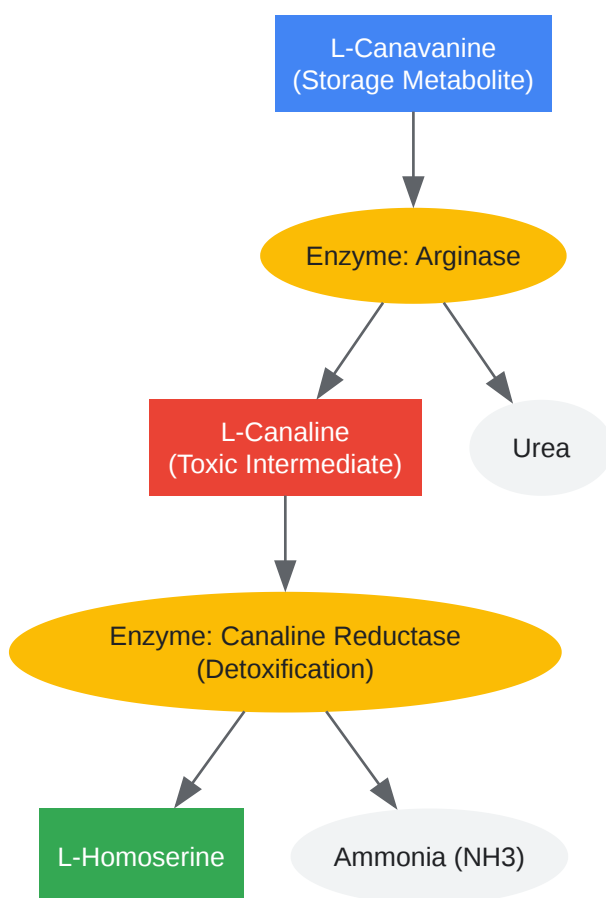
Insecticidal Properties

L-Canaline acts as a potent insecticide against larvae of the tobacco hornworm (*Manduca sexta*). Upon ingestion, it inhibits neurological functions and developmental pathways. However, certain specialized insects, such as the bruchid beetle *Caryedes brasiliensis*, have evolved a resistance mechanism.[10] These beetles possess a unique tRNA synthetase that discriminates against canavanine and enzymes capable of degrading canaline.

Antitumor Potential

Research indicates L-canaline possesses significant antineoplastic activity, particularly against human pancreatic cancer cells (e.g., MIAPaCa-2).[1]

- Mode of Action: Depletion of intracellular PLP pools and inhibition of ornithine aminotransferase (OAT), disrupting polyamine biosynthesis required for rapid cell division.
- Clinical Limitation: Its high toxicity to normal tissues (neurotoxicity via GABA depletion) remains a barrier to systemic use, necessitating targeted delivery systems.



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Figure 2: The Canaline-Urea Cycle in plants, illustrating the generation and subsequent detoxification of L-canaline.

Part 5: Technical Protocols

Protocol A: Isolation of L-Canaline from *Canavalia ensiformis*

Rationale: Direct extraction is inefficient due to low standing pools. The standard method involves extracting L-canavanine and enzymatically converting it.

- Extraction: Pulverize Jack Bean seeds and extract with 30% ethanol.
- Purification of Canavanine: Pass supernatant through Dowex-50 (NH₄⁺ form) cation exchange resin. Elute with 1.0 M NH₄OH. Crystallize L-canavanine flavianate.
- Enzymatic Conversion:
 - Dissolve purified L-canavanine (10 mM) in Tris-HCl buffer (pH 9.0).
 - Add commercial Arginase (bovine liver, EC 3.5.3.1). Manganese (Mn²⁺) is required for activation.
 - Incubate at 37°C for 4-6 hours.
- Isolation of Canaline:
 - Adjust pH to 7.0.
 - Separate L-canaline from urea using ion-exchange chromatography (Amberlite IR-120).
 - L-Canaline elutes after urea but before any residual canavanine.

Protocol B: Quantitative Assay (Carbamylation Method)

Rationale: The classic pentacyanoammonioferrate (PCA) assay detects guanidino compounds (canavanine) but is insensitive to canaline. The preferred method involves converting canaline to O-ureidohomoserine.

- Reagent Preparation: Prepare a solution of 1% potassium cyanate (KCNO) in water.
- Reaction:

- Mix 100 μ L of sample (containing L-canaline) with 100 μ L of KCNO solution.
- Add 100 μ L of 20% acetic acid.
- Heat at 100°C for 10 minutes. This converts L-canaline to O-ureidohomoserine.[5]
- Color Development:
 - Add 1 mL of antipyrine/diacetyl monoxime reagent (acidic conditions).
 - Heat again at 100°C for 15 minutes.
- Quantification:
 - Measure absorbance at 450 nm.
 - Compare against a standard curve of authentic L-canaline or O-ureidohomoserine.

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- To cite this document: BenchChem. [Part 1: Genesis & Isolation History]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555970/docs#part-1-genesis-isolation-history]

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